

# 4-Hydroxybenzenesulfonic Acid: A Technical Guide to Safe Handling and Emergency Procedures

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## Compound of Interest

Compound Name: 4-Hydroxybenzenesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Hydroxybenzenesulfonic acid** (CAS No. 98-67-9). The information herein is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary protocols for its safe use in a laboratory and drug development setting.

## Hazard Identification and Classification

**4-Hydroxybenzenesulfonic acid** is classified as a hazardous chemical. The primary hazards are its corrosive nature, causing severe skin burns and eye damage.<sup>[1][2][3]</sup> It is crucial to understand the GHS classifications to appreciate the potential risks.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[3]
Corrosive to Metals	Category 1	H290: May be corrosive to metals[3]
Acute Toxicity, Oral (Harmful)	Category 4	H302: Harmful if swallowed[3]
Specific target organ toxicity (single exposure), Respiratory tract irritation	Category 3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger[1][2]

Hazard Pictograms:

- GHS05: Corrosion

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties of **4-Hydroxybenzenesulfonic Acid**

Property	Value
Molecular Formula	C6H6O4S[3]
Molecular Weight	174.17 g/mol
Appearance	Yellowish oily liquid or needles[3][4]
Solubility	Miscible with water and alcohol[3]
Flash Point	Not applicable

## Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure and ensuring a safe working environment.

### Handling

- Always handle **4-Hydroxybenzenesulfonic acid** in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Do not get in eyes, on skin, or on clothing.[\[2\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Keep the substance in its original, corrosion-resistant container.[\[1\]](#)[\[4\]](#)

### Storage

- Store in a locked-up, corrosive-resistant container with a resistant inner liner.[\[1\]](#)[\[4\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store at room temperature.
- Incompatible materials to avoid during storage include strong bases and oxidizing agents.[\[2\]](#)  
[\[5\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-Hydroxybenzenesulfonic acid**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[1] Face shield may also be necessary.[2]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[1] Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[1][2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures for **4-Hydroxybenzenesulfonic Acid** Exposure

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1][2]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water/shower for at least 15 minutes. Seek immediate medical attention. Wash contaminated clothing before reuse.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][2]

## Firefighting and Accidental Release Measures

### Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[1][2]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and sulfur oxides.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

### Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Evacuate personnel to safe areas.[\[1\]](#)[\[2\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Methods for Cleaning Up: Absorb the spillage with inert absorbent material (e.g., sand, earth). Collect and place in a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[1\]](#)

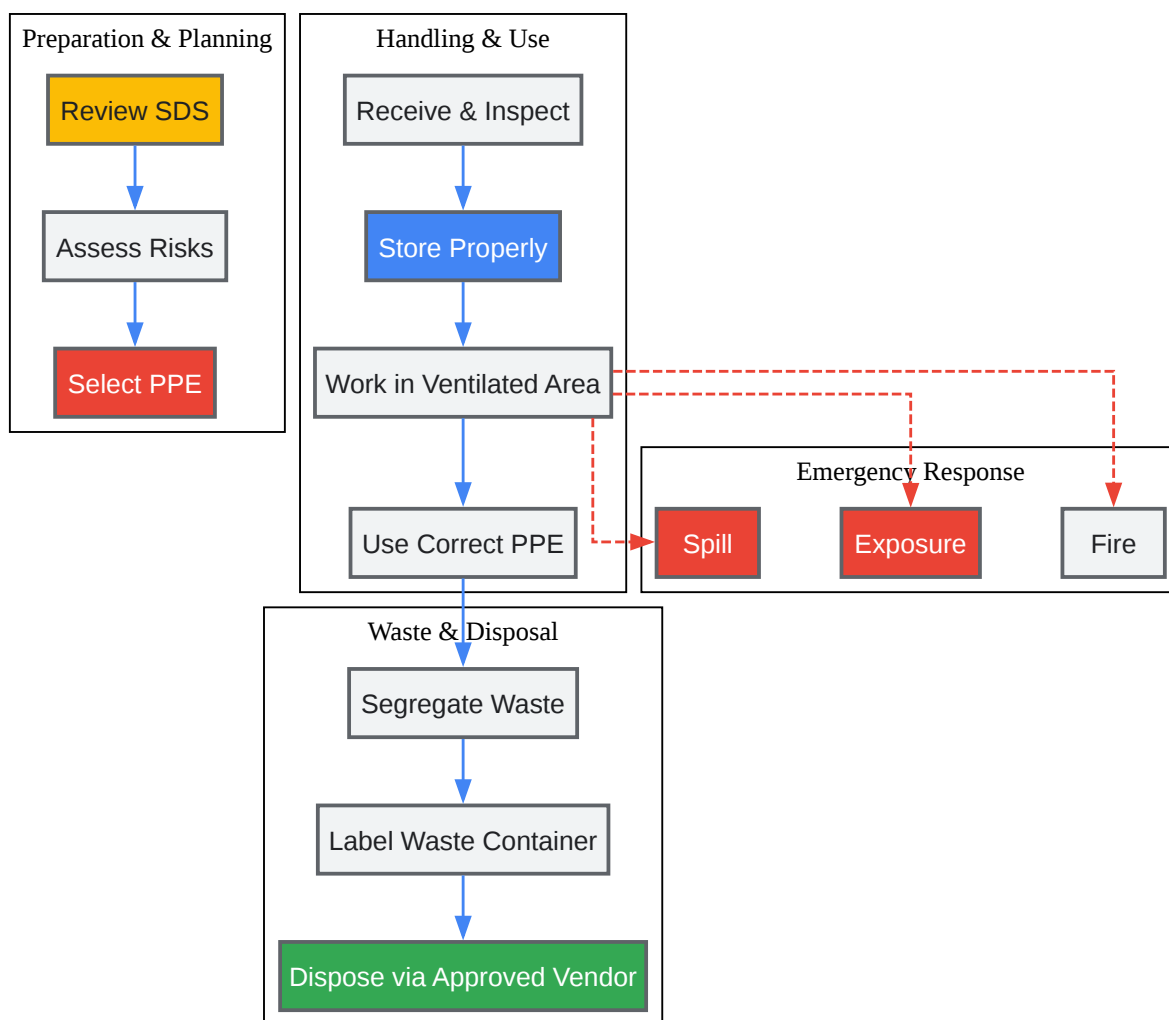
## Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessment of **4-Hydroxybenzenesulfonic acid** are typically developed and validated by regulatory bodies and specialized laboratories. These protocols are not publicly available in the general safety literature. Researchers should consult specific guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) for standardized testing methods for chemical hazards.

## Visualizations

### Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4-Hydroxybenzenesulfonic acid** from receipt to disposal.



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Caption: Safe handling workflow for **4-Hydroxybenzenesulfonic acid**.

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